Essential Safety and Handling Protocols for Cinnarizine

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Compound of Interest

Compound Name: *Cinatrin A*

Cat. No.: *B15579327*

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Disclaimer: The following information pertains to Cinnarizine. No direct safety and handling data could be found for "**Cinatrin A**," which may be a typographical error. Cinnarizine is a pharmaceutical compound, and it is crucial to handle it with appropriate caution in a laboratory setting.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling Cinnarizine. Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) Recommendations

A comprehensive personal protective equipment strategy is essential when handling Cinnarizine. Although some safety data sheets (SDS) may not classify it as hazardous under the Globally Harmonized System (GHS), it should be treated as a pharmaceutical compound of unknown potency. The non-deuterated form is known to be harmful if swallowed or inhaled and can cause skin and eye irritation.

The following table summarizes the recommended PPE for various tasks involving Cinnarizine.

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Task	Gloves	Eye Protection	Respiratory Protection	Lab Coat/Gown
Weighing and transferring solid	Double nitrile gloves	Safety glasses with side shields or goggles	N95 or higher respirator (if not in a ventilated enclosure)	Disposable gown
Preparing solutions	Nitrile gloves	Safety glasses with side shields or goggles	Not generally required if handled in a fume hood	Standard lab coat
**Administering to				

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Contact our Ph.D. Support Team for a compatibility check

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